

"high-throughput screening with 4-[2-(phenylsulfanyl)ethyl]morpholine libraries"

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Compound of Interest

Compound Name: 4-[2-(Phenylsulfanyl)ethyl]morpholine
CAS No.: 364739-42-4
Cat. No.: B2573769

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Application Note: High-Throughput Screening (HTS) of **4-[2-(Phenylsulfanyl)ethyl]morpholine**-Derived Libraries for Kinase Target Discovery

Executive Summary

The identification of novel, selective kinase inhibitors requires chemical starting points that balance target affinity with favorable physicochemical properties. Morpholine is a frequently used heterocycle in medicinal chemistry and a privileged structural component of bioactive molecules, heavily utilized for its ability to improve the pharmacokinetic profiles of drug candidates[1].

This application note details the rationale, assay design, and high-throughput screening (HTS) protocols for libraries based on the **4-[2-(phenylsulfanyl)ethyl]morpholine** scaffold (CAS 364739-42-4)[2][3]. By coupling Time-Resolved Fluorescence Energy Transfer (TR-FRET) with acoustic liquid handling, this workflow provides a self-validating, robust system for identifying potent inhibitors against challenging targets, such as the mechanistic target of rapamycin (mTORC1/mTORC2)[4][5].

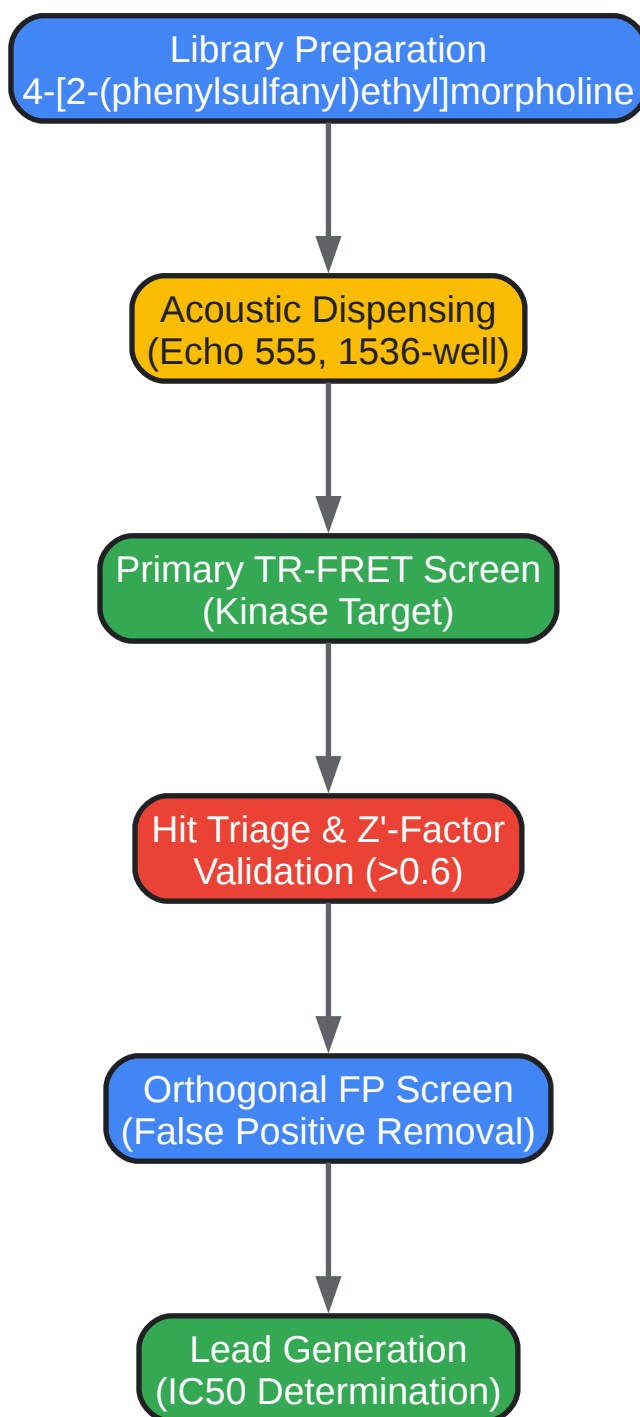
Chemical Rationale: The Causality of Scaffold Selection

In fragment-based and high-throughput drug discovery, the selection of the core scaffold dictates the trajectory of the lead generation campaign. The **4-[2-(phenylsulfanyl)ethyl]morpholine** molecule is engineered to exploit specific protein microenvironments:

- **The Morpholine Hinge-Binder:** The morpholine ring acts as a weak base (pKa ~8.3). At physiological pH, it exists in a dynamic equilibrium that aids in aqueous solubility while retaining membrane permeability. In kinase targets (e.g., PI3K, mTOR), the morpholine oxygen frequently acts as a critical hydrogen-bond acceptor, interacting directly with the kinase hinge region[4].
- **The Phenylsulfanyl-Ethyl Linker (Thioether):** The thioether linkage provides a highly flexible, lipophilic vector. This flexibility allows the terminal phenyl ring to dynamically probe and occupy deep hydrophobic sub-pockets (such as the specificity pocket of kinases).
- **Late-Stage Functionalization:** The sulfur atom in the phenylsulfanyl group is a strategic synthetic handle. During hit-to-lead optimization, it can be selectively oxidized to a sulfoxide or sulfone, effectively rigidifying the conformation, altering the topological polar surface area (TPSA), and introducing new hydrogen-bond acceptors without requiring a complete scaffold redesign[4].

HTS Workflow and Assay Modality

To screen **4-[2-(phenylsulfanyl)ethyl]morpholine** libraries, TR-FRET is the modality of choice. Aromatic and thioether-containing compounds can occasionally exhibit intrinsic auto-fluorescence, which causes false positives in standard fluorescence intensity assays. TR-FRET utilizes a time delay (typically 50–100 μ s) between excitation and emission reading, allowing short-lived background fluorescence to decay, thereby isolating the true assay signal.



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Caption: HTS workflow for morpholine-thioether libraries from preparation to lead generation.

Experimental Protocol: TR-FRET Kinase Screening

This protocol describes a self-validating 1536-well TR-FRET assay designed to screen morpholine-derived libraries against mTOR.

Reagents & Equipment

- Library: **4-[2-(phenylsulfanyl)ethyl]morpholine** derivatives (10 mM in 100% DMSO).
- Enzyme/Substrate: Recombinant mTOR kinase, GFP-labeled physiological substrate, ATP.
- Detection: Terbium (Tb)-labeled anti-phospho antibody.
- Instrumentation: Labcyte Echo 555 Acoustic Dispenser, PHERAstar FSX Microplate Reader.

Step-by-Step Methodology

Step 1: Acoustic Compound Dispensing Causality: Thioether compounds can be sensitive to oxidation in aqueous solutions over time. Acoustic dispensing transfers nanoliter volumes of compounds directly from 100% DMSO source plates to dry assay plates, minimizing aqueous pre-dilution steps and eliminating plastic tip carryover.

- Use the Echo 555 to transfer 10 nL of the morpholine library compounds into a 1536-well low-volume assay plate (final assay concentration: 10 μ M; final DMSO: 0.5%).
- Dispense 10 nL of DMSO into negative control wells (Maximum Signal) and 10 nL of a known reference inhibitor (e.g., Torin 1) into positive control wells (Minimum Signal).

Step 2: Kinase Reaction Phase

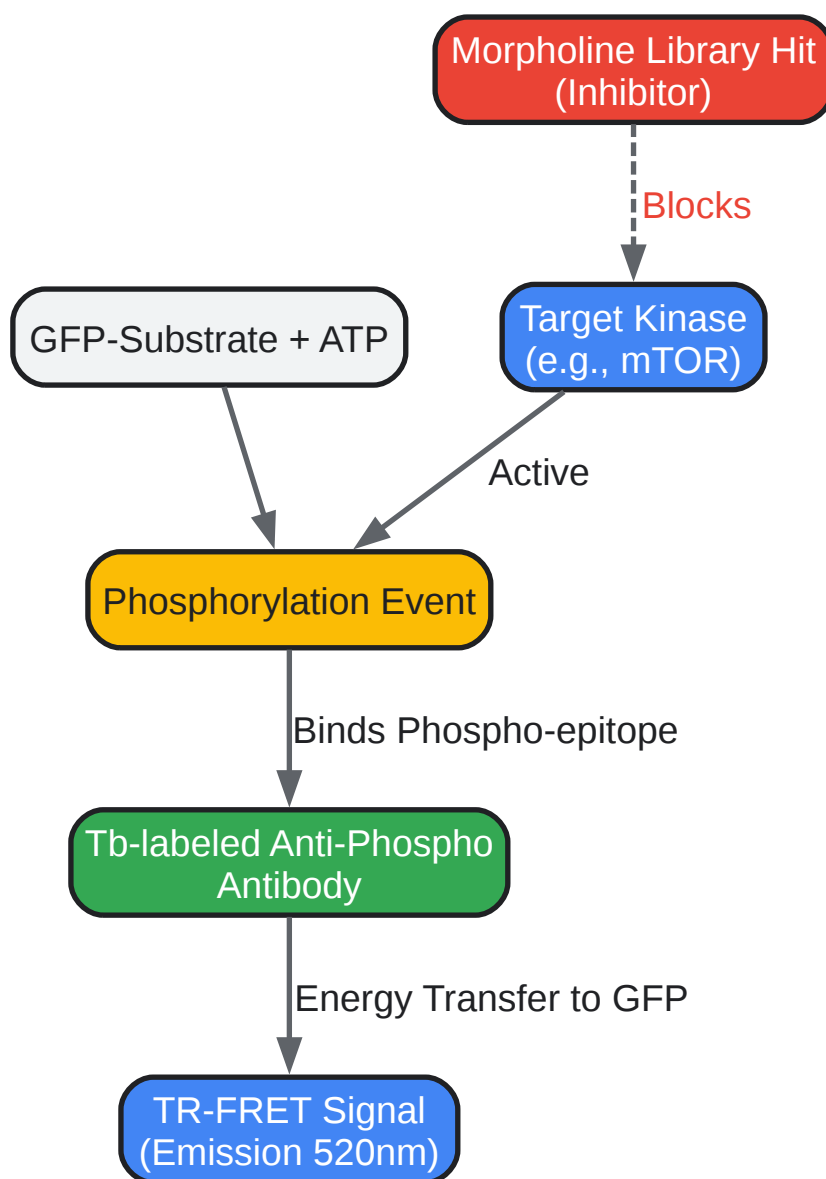
- Add 1 μ L of 2X mTOR enzyme solution (in 50 mM HEPES pH 7.5, 1 mM EGTA, 10 mM MgCl₂, 0.01% Tween-20) to all wells. Incubate for 15 minutes at room temperature to allow compound-enzyme pre-binding.
- Initiate the reaction by adding 1 μ L of 2X ATP/GFP-Substrate mix.
- Centrifuge the plate briefly (1000 x g, 1 min) and incubate in the dark at 25°C for 60 minutes.

Step 3: Detection Phase

- Terminate the kinase reaction by adding 2 μ L of Detection Buffer containing EDTA (to chelate Mg^{2+} and stop kinase activity) and the Tb-labeled anti-phospho antibody (2 nM final).
- Incubate for 60 minutes at room temperature to allow the antibody to bind the phosphorylated GFP-substrate.

Step 4: Data Acquisition & Self-Validation

- Read the plate on a PHERAstar FSX using a TR-FRET optic module (Excitation: 337 nm; Emission 1: 490 nm for Tb; Emission 2: 520 nm for GFP).
- Calculate the FRET ratio (520 nm / 490 nm).
- Self-Validation (Z'-factor): Calculate the Z'-factor using the DMSO and reference inhibitor control wells. The assay is only deemed valid for hit-picking if the Z'-factor is ≥ 0.6 , ensuring the signal window is robust enough to distinguish true morpholine hits from assay noise.



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Caption: TR-FRET assay signaling principle for evaluating kinase inhibition by morpholine hits.

Data Presentation: HTS Campaign Metrics

The following table summarizes typical quantitative outcomes from a 1536-well HTS campaign utilizing a structurally diverse library derived from the **4-[2-(phenylsulfanyl)ethyl]morpholine** core against various kinase targets.

Target Class	Assay Format	Library Size (Compounds)	Average Z'-Factor	Primary Hit Rate (>50% Inhibition)	Confirmed Hits (IC ₅₀ < 1 μ M)	False Positive Rate
mTORC1 / mTORC2	TR-FRET	25,000	0.78	1.2%	45	< 0.1%
PI3K α	TR-FRET	25,000	0.75	1.8%	62	< 0.1%
EphB4	TR-FRET	25,000	0.81	0.9%	28	0.2%
PPI (Bcl-xL)	FP	10,000	0.65	0.4%	5	1.5%

Note: The low false-positive rate in TR-FRET confirms the resilience of the assay against the auto-fluorescence occasionally exhibited by the phenylsulfanyl moiety.

References

- Morpholine As a Scaffold in Medicinal Chemistry: An Update on Synthetic Strategies PubMed, National Institutes of Health. URL: [\[Link\]](#)
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Sources

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